

# N-Boc-2-(4-aminophenyl)ethanol: A Comprehensive Material Safety Data Sheet

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## Compound of Interest

Compound Name: *N-Boc-2-(4-aminophenyl)ethanol*

Cat. No.: *B180218*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the material safety data for **N-Boc-2-(4-aminophenyl)ethanol** (CAS No: 104060-23-3), a key intermediate in pharmaceutical synthesis. The following sections consolidate critical safety information, physical and chemical properties, and handling procedures to ensure its safe use in a laboratory and research environment.

## Physicochemical and Safety Data

The following tables summarize the key quantitative data for **N-Boc-2-(4-aminophenyl)ethanol**, compiled from various supplier safety data sheets.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>19</sub> NO <sub>3</sub>	[1]
Molecular Weight	237.29 g/mol	[1]
Appearance	Solid	[2]
Melting Point	104 - 108 °C	[3]
Storage Temperature	Room Temperature (Sealed in dry conditions)	[2]

Table 2: Hazard Identification and GHS Classification

Hazard Statement	GHS Classification	Signal Word
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)	Warning
H315: Causes skin irritation	Skin irritation (Category 2)	Warning
H319: Causes serious eye irritation	Serious eye irritation (Category 2A)	Warning
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory system	Warning

Source:[2]

Table 3: Precautionary Statements

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330	Rinse mouth.
P362 + P364	Take off contaminated clothing and wash it before reuse.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Source:[4][5]

## Experimental Protocols

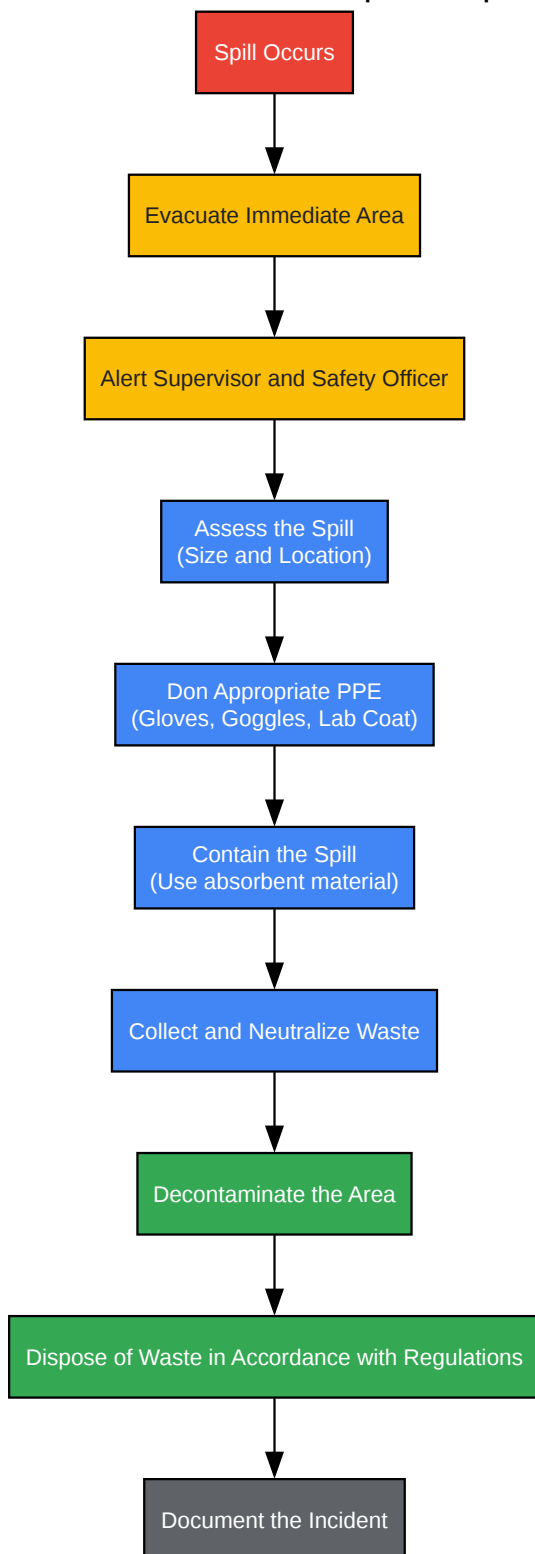
Detailed experimental protocols for the determination of toxicological and physicochemical properties of **N-Boc-2-(4-aminophenyl)ethanol** are not publicly available in the provided Material Safety Data Sheets. These studies are typically conducted by the manufacturer and are often proprietary. The data presented in the SDS are summaries of these internal findings and are provided to ensure safe handling and use.

## Emergency Procedures and Handling

### Chemical Spill Response Workflow

The following diagram outlines a logical workflow for responding to a chemical spill of **N-Boc-2-(4-aminophenyl)ethanol** in a laboratory setting. Adherence to this protocol is crucial for minimizing exposure and ensuring the safety of all personnel.

## Workflow for Chemical Spill Response

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Caption: A flowchart illustrating the key steps for a safe and effective response to a chemical spill.

### First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.<sup>[6]</sup>
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

### Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust. Use only in a well-ventilated area. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed and sealed. Store locked up.

This guide is intended to provide essential safety information for trained professionals. Always refer to the complete Safety Data Sheet from your supplier before handling this chemical and ensure that appropriate engineering controls and personal protective equipment are in place.

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- To cite this document: BenchChem. [N-Boc-2-(4-aminophenyl)ethanol: A Comprehensive Material Safety Data Sheet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b180218#n-boc-2-4-aminophenyl-ethanol-material-safety-data-sheet-msds]

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